

# An In-Depth Technical Guide to the Chemical Properties of Orthoboric Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Unii-1IA46M0D13

Cat. No.: B7944335

[Get Quote](#)

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction: Orthoboric acid, commonly known as boric acid or boracic acid, is a weak, monobasic Lewis acid of boron with the chemical formula  $H_3BO_3$  or  $B(OH)_3$ .<sup>[1][2][3]</sup> It exists as a white crystalline solid or powder and is found naturally in volcanic regions and as a constituent of various minerals like borax and sassolite.<sup>[2][3]</sup> While its applications are diverse, ranging from an antiseptic to a precursor in the synthesis of other boron compounds, a thorough understanding of its chemical properties is paramount for its effective and safe utilization in research and development. This guide provides a detailed examination of the core chemical characteristics of orthoboric acid, complete with quantitative data, experimental methodologies, and process visualizations.

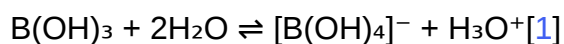
## Physicochemical and Structural Properties

Orthoboric acid presents as a white crystalline solid with a soft, soapy texture.<sup>[2][3]</sup> In its solid state,  $B(OH)_3$  molecules are arranged in layers held together by extensive hydrogen bonding (O---O separation of 272 pm).<sup>[2][3]</sup> The boron atom is at the center of a trigonal planar geometry, bonded to three hydroxyl groups.<sup>[2][3]</sup>

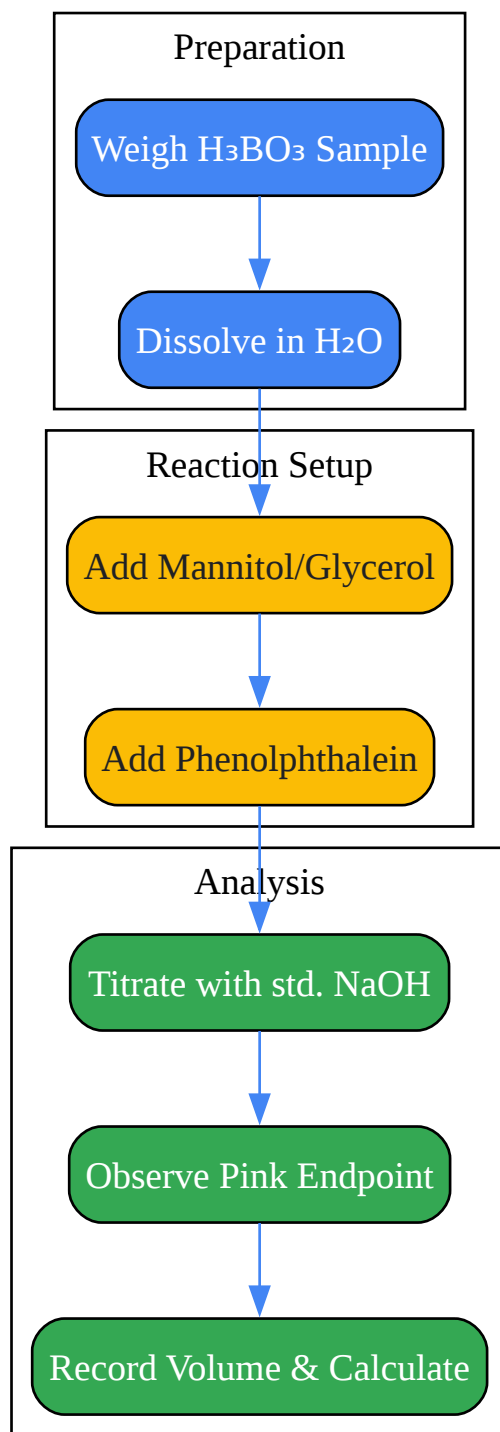
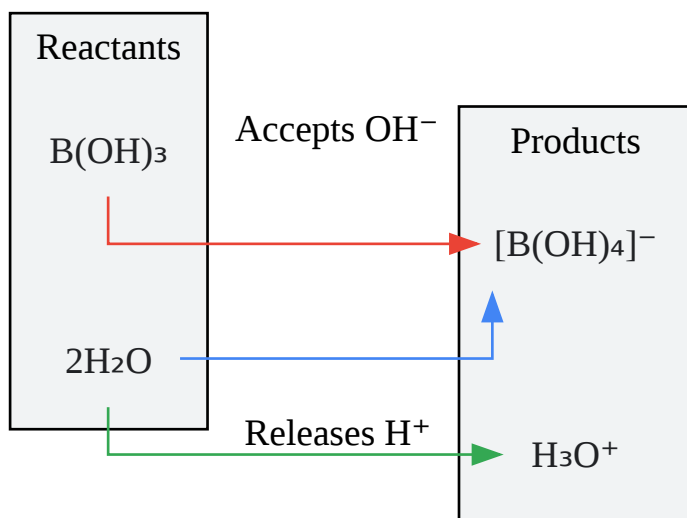
Property	Value
Molar Mass	61.83 g·mol <sup>-1</sup> [1][2]
Density	1.435 g/cm <sup>3</sup> [1][4]
Melting Point	170.9 °C (decomposes)[1][2]
Boiling Point	300 °C (decomposes)[1][2]
Acidity (pKa)	9.24 (in pure water at 25 °C)[1][4][5]
Solubility in Water	2.52 g/100 mL (0 °C) 4.72 g/100 mL (20 °C) 5.7 g/100 mL (25 °C) 19.10 g/100 mL (80 °C) 27.53 g/100 mL (100 °C)[1][2]
Solubility in other solvents	Soluble in lower alcohols; moderately soluble in pyridine; very slightly soluble in acetone.[1][2]
B-O Bond Length	136 pm[2][3]
O-H Bond Length	97 pm[2][3]

## Acidity and Aqueous Behavior

Orthoboric acid is not a Brønsted-Lowry acid (proton donor) but rather a weak monobasic Lewis acid.[6][7][8] Its acidity in aqueous solution arises from its ability to accept a hydroxide ion (OH<sup>-</sup>) from water, thereby releasing a proton (H<sup>+</sup>) and forming the tetrahydroxyborate anion, [B(OH)<sub>4</sub>]<sup>-</sup>. [1][6]



This equilibrium gives aqueous solutions of orthoboric acid a mildly acidic pH.[1][3] The pKa for this reaction is approximately 9.24, confirming its nature as a weak acid.[1][4][5]



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Boric acid - Wikipedia [en.wikipedia.org]
- 2. byjus.com [byjus.com]
- 3. Orthoboric Acid - GeeksforGeeks [geeksforgeeks.org]
- 4. Boric Acid | H<sub>3</sub>BO<sub>3</sub> | CID 7628 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. ORTHO BORIC ACID - Ataman Kimya [atamanchemicals.com]
- 6. ck12.org [ck12.org]
- 7. quora.com [quora.com]
- 8. Boric Acid is A monobasic and weak lewis acid B monobasic class 11 chemistry CBSE [vedantu.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Chemical Properties of Orthoboric Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7944335#what-are-the-chemical-properties-of-orthoboric-acid]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)